

M617 TFA storage conditions and shelf life

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Compound of Interest

Compound Name: M617 TFA

Cat. No.: B10787829

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M617 TFA Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the storage, handling, and stability of **M617 TFA**.

Frequently Asked Questions (FAQs)

1. What are the recommended storage conditions for lyophilized **M617 TFA**?

For long-term storage, lyophilized **M617 TFA** should be stored at -20°C in a tightly sealed container, protected from moisture and light.^[1] Under these conditions, lyophilized peptides are generally stable for several years.^{[2][3][4]} For short-term storage, such as a few weeks, room temperature is generally acceptable.^{[5][6]}

2. What is the recommended shelf life for **M617 TFA** stock solutions?

The stability of **M617 TFA** in solution is significantly less than in its lyophilized form. For stock solutions, the recommended storage periods are:

- Up to 6 months when stored at -80°C.^[1]
- Up to 1 month when stored at -20°C.^[1]

To avoid repeated freeze-thaw cycles, which can lead to degradation, it is highly recommended to aliquot the stock solution into single-use volumes.^{[4][6]}

3. How should I handle lyophilized **M617 TFA** upon receiving it?

Before opening the vial, allow it to warm to room temperature in a desiccator. This prevents the condensation of moisture, which can compromise the stability of the peptide.^[6] Once opened, weigh out the desired amount quickly in a clean environment and promptly reseal the container.

4. What solvents should I use to reconstitute **M617 TFA**?

The choice of solvent depends on the experimental requirements. For many applications, sterile, purified water or a buffer at a pH of 5-6 is suitable for dissolving the peptide. To aid dissolution, you can gently vortex or sonicate the solution.^[1]

5. Are there any specific amino acids in a peptide sequence that are more prone to degradation?

Yes, certain amino acid residues are more susceptible to chemical degradation. For instance:

- Oxidation: Cysteine (Cys), Methionine (Met), and Tryptophan (Trp) are prone to oxidation.^[4]
- Deliquescence (moisture absorption): Aspartic acid (Asp), Glutamic acid (Glu), Lysine (Lys), Arginine (Arg), and Histidine (His) are hygroscopic and can absorb moisture from the air.^[4]

The specific sequence of **M617 TFA** will determine its inherent susceptibility to these degradation pathways.

6. What are the signs of **M617 TFA** degradation?

Degradation can manifest as:

- Reduced biological activity in your experiments.
- Changes in the physical appearance of the lyophilized powder (e.g., discoloration, clumping).
- The appearance of new peaks or a decrease in the main peak area in High-Performance Liquid Chromatography (HPLC) analysis.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Reduced or no biological activity	1. Improper storage of lyophilized powder or stock solution. 2. Multiple freeze-thaw cycles of the stock solution. 3. Peptide degradation due to oxidation or hydrolysis.	1. Review storage conditions against recommendations (-20°C for powder, -80°C for long-term solution storage). 2. Always aliquot stock solutions to avoid repeated freezing and thawing. 3. Use a fresh vial of lyophilized M617 TFA to prepare a new stock solution.
Difficulty dissolving the lyophilized powder	1. Use of an inappropriate solvent. 2. Insufficient mixing.	1. Refer to the product datasheet for recommended solvents. If unsure, start with high-purity water. 2. Gently vortex or sonicate the vial to aid dissolution. ^[1]
Inconsistent experimental results	1. Inconsistent concentration of stock solutions. 2. Degradation of the peptide over the course of the experiment.	1. Ensure accurate weighing of the lyophilized powder and precise dilution. 2. Prepare fresh dilutions for each experiment from a properly stored stock aliquot.

Quantitative Data Summary

The following table summarizes the recommended storage conditions and shelf life for **M617 TFA** in both lyophilized and solution forms.

Form	Storage Temperature	Shelf Life	Key Considerations
Lyophilized Powder	-20°C	Several years[2][3][4]	Protect from moisture and light. Allow to warm to room temperature before opening.
Room Temperature	Several weeks[5][6]	Suitable for short-term storage only.	
Stock Solution	-80°C	Up to 6 months[1]	Aliquot to avoid freeze-thaw cycles.
-20°C	Up to 1 month[1]	Aliquot to avoid freeze-thaw cycles.	
4°C	Days to weeks[3]	Not recommended for long-term storage.	

Experimental Protocols

Protocol for Assessing the Stability of **M617 TFA**

This protocol outlines a general procedure for conducting a stability study on **M617 TFA**.

1. Objective: To determine the stability of **M617 TFA** under various storage conditions over time.

2. Materials:

- Lyophilized **M617 TFA**
- High-purity water (e.g., Milli-Q or equivalent)
- Acetonitrile (HPLC grade)
- Trifluoroacetic acid (TFA, HPLC grade)

- Sterile microcentrifuge tubes
- Analytical balance
- HPLC system with a UV detector
- Mass spectrometer (optional, for degradation product identification)
- Temperature and humidity-controlled chambers/incubators

3. Methods:

a. Sample Preparation:

- Prepare a stock solution of **M617 TFA** at a known concentration (e.g., 1 mg/mL) in high-purity water.
- Aliquot the stock solution into multiple microcentrifuge tubes for each storage condition to be tested.
- For the lyophilized stability study, place sealed vials of the powder in the respective storage conditions.

b. Storage Conditions (ICH Guidelines as a reference):

- Long-term: $-20^{\circ}\text{C} \pm 5^{\circ}\text{C}$
- Accelerated: $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / 60% RH \pm 5% RH and $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / 75% RH \pm 5% RH
- Freeze-thaw cycles: Cycle aliquots between -20°C and room temperature for a predetermined number of cycles (e.g., 3-5 cycles).

c. Time Points:

- Initial (Time 0): Analyze a fresh sample immediately after preparation.
- Subsequent Time Points: Test samples at regular intervals (e.g., 1, 3, 6, 12 months for long-term; 1, 3, 6 months for accelerated).

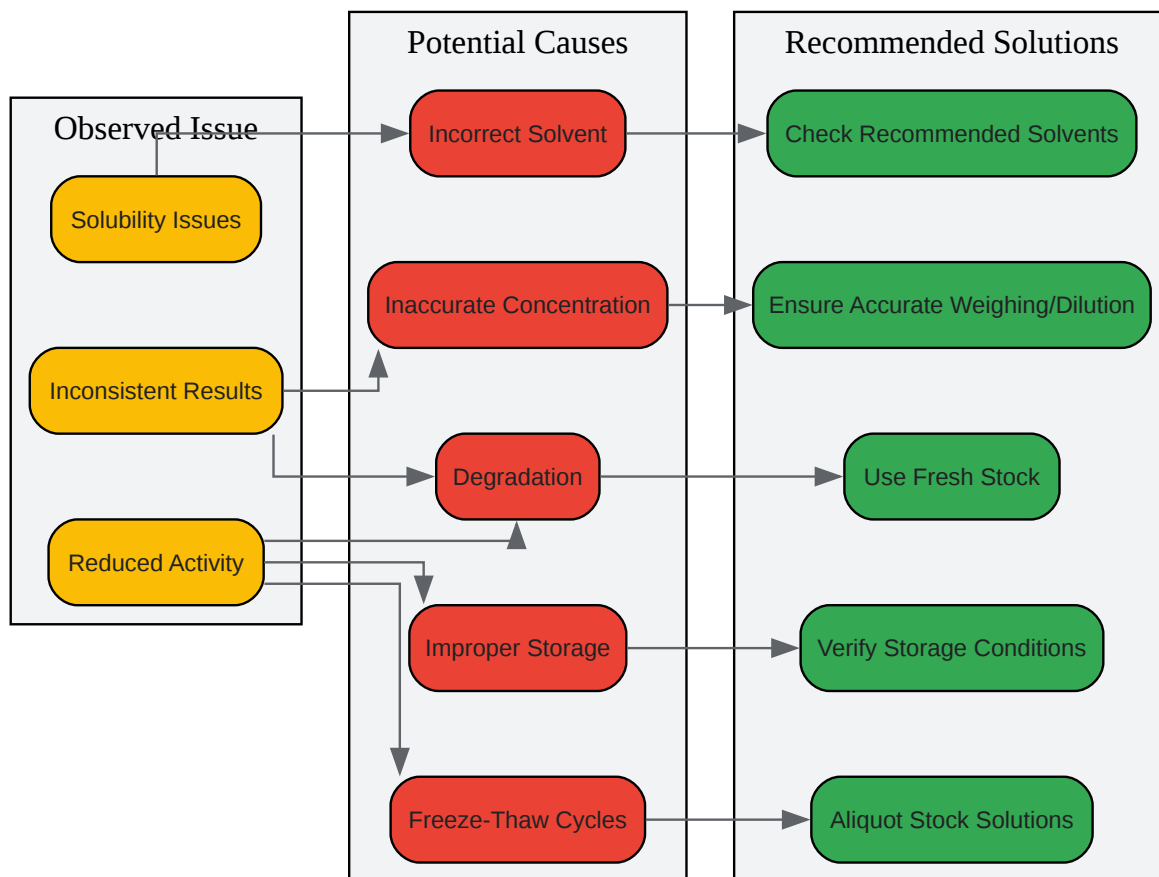
d. Analytical Method - HPLC:

- Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 μ m).
- Mobile Phase A: 0.1% TFA in water.
- Mobile Phase B: 0.1% TFA in acetonitrile.
- Gradient: A typical gradient would be a linear increase in Mobile Phase B (e.g., 5% to 95% B over 30 minutes).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 214 nm or 280 nm.
- Analysis: At each time point, inject a sample and record the chromatogram. Calculate the purity of **M617 TFA** by dividing the area of the main peak by the total area of all peaks.

e. Data Analysis:

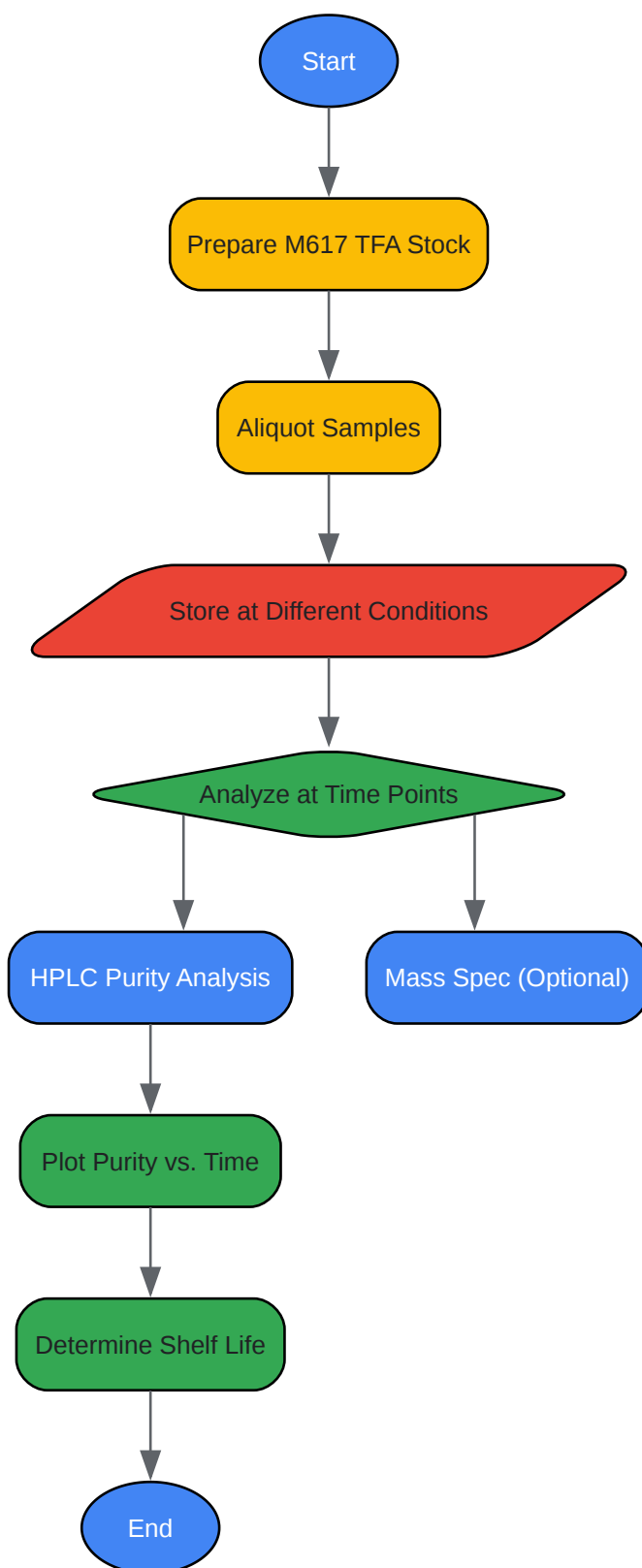
- Plot the percentage purity of **M617 TFA** against time for each storage condition.
- Determine the time at which the purity drops below a specified limit (e.g., 95% or 90%) to establish the shelf life under those conditions.
- Analyze for the appearance of new peaks, which may indicate degradation products. If a mass spectrometer is available, these can be further characterized.

Visualizations



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Caption: Troubleshooting logic for common **M617 TFA** issues.



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Caption: Experimental workflow for **M617 TFA** stability testing.

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